molecular structure of 1-Chloro-4-(4-pentylcyclohexyl)benzene

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Compound of Interest

Compound Name:	*1-Chloro-4-(4-pentylcyclohexyl)benzene*
CAS No.:	*86778-48-5*
Cat. No.:	*B13973038*

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An In-depth Technical Guide to the Molecular Structure of **1-Chloro-4-(4-pentylcyclohexyl)benzene**

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **1-Chloro-4-(4-pentylcyclohexyl)benzene**, a compound of interest in materials science, particularly as a precursor for liquid crystals. We will delve into its core structural properties, conduct a detailed conformational analysis of its constituent rings, and outline the primary spectroscopic techniques used for its characterization. This document is intended for researchers, scientists, and professionals in drug development and materials science who require a deep, mechanistic understanding of this molecule's structure and the analytical logic behind its elucidation.

Introduction and Significance

1-Chloro-4-(4-pentylcyclohexyl)benzene belongs to a class of compounds known as cyanobiphenyl analogues, which are foundational in the field of liquid crystal (LC) technology.

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Its molecular architecture—a rigid aromatic core linked to a flexible aliphatic chain via a cyclohexyl spacer—is a classic example of a calamitic (rod-shaped) mesogen.[1] Understanding the precise three-dimensional structure, conformational flexibility, and electronic properties of this molecule is paramount for predicting and tuning its macroscopic material properties, such as the nematic phase range and dielectric anisotropy. This guide will provide the foundational knowledge required for such endeavors.

Core Molecular Properties

The fundamental identity of this molecule is defined by its constituent parts and their connectivity. A systematic analysis begins with its basic chemical and physical descriptors.

Chemical Identity

- IUPAC Name: **1-chloro-4-(4-pentylcyclohexyl)benzene**
- Molecular Formula: $C_{17}H_{25}Cl$
- Canonical SMILES: CCCCC1CCC(CC1)C2=CC=C(C=C2)Cl
- InChIKey: FCAWXWGFZYRQJZ-UHFFFAOYSA-N[2]
- CAS Registry Number: 61203-96-1 (for the parent compound (4-pentylcyclohexyl)benzene)[2]

The structure consists of three key moieties, as illustrated below.



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Caption: Key structural fragments of the target molecule.

Physicochemical Data Summary

The following table summarizes key computed and experimental properties, providing a quantitative snapshot of the molecule.

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Property	Value	Source
Molecular Weight	264.84 g/mol	Computed
Exact Mass	264.16448 u	Computed
LogP (Octanol/Water)	~7.0	Computed (Analogue)[3]
Topological Polar Surface Area	0 Å²	Computed (Analogue)[3]
Form	Expected to be a liquid crystal (nematic)	Analogue Data

Stereochemistry and Conformational Analysis

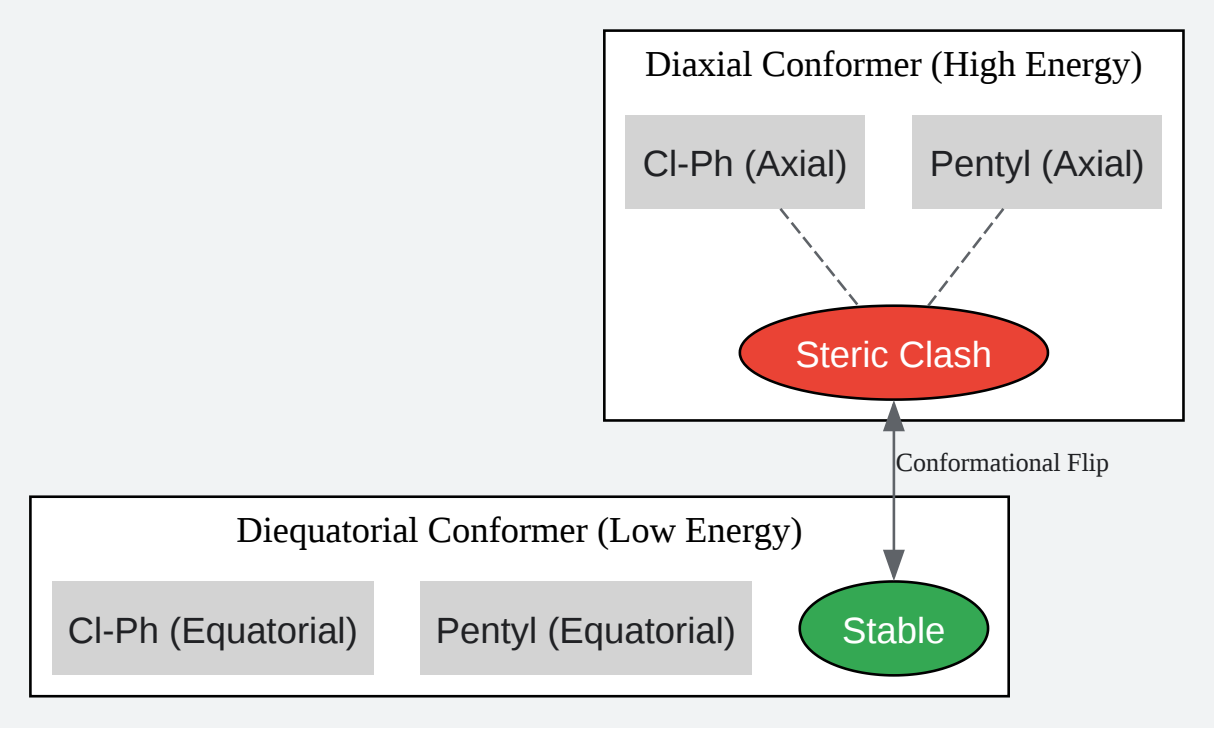
The molecule's non-planar structure, specifically the cyclohexane ring, introduces significant conformational complexity that dictates its overall shape and intermolecular interactions.

Cyclohexane Ring Conformation

Saturated six-membered rings like cyclohexane predominantly adopt a low-energy chair conformation to minimize angular and torsional strain.[4] For a 1,4-disubstituted cyclohexane, two chair conformations are possible: one with both substituents in equatorial positions (diequatorial) and another with both in axial positions (diaxial).

The steric bulk of both the chlorophenyl group and the pentyl group creates significant 1,3-diaxial interactions (unfavorable steric clashes) in the diaxial conformer. Consequently, the equilibrium heavily favors the trans-diequatorial conformer, where both bulky groups occupy the more spacious equatorial positions. This is the thermodynamically stable and most populated conformation.[4]

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Caption: Energy landscape of cyclohexane conformers.

Structural Elucidation via Spectroscopy

A multi-technique spectroscopic approach is essential for the unambiguous confirmation of the molecular structure. The following sections describe the expected outcomes from primary analytical methods and provide standardized protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule.[5]

4.1.1. Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

- Aromatic Protons (δ 7.2-7.4 ppm): The chlorophenyl group will exhibit a characteristic AA'BB' splitting pattern for a 1,4-disubstituted benzene ring. Two doublets are expected, each integrating to 2H.[6] The protons ortho to the chlorine will be slightly downfield compared to those meta.

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- Cyclohexyl Protons (δ 1.2-2.5 ppm): These protons will appear as a series of complex, overlapping multiplets. The methine proton attached to the benzene ring (C1 position) will be the most downfield (around δ 2.5 ppm) due to deshielding by the aromatic ring.

- Pentyl Chain Protons (δ 0.8-1.4 ppm): The aliphatic chain will show a characteristic triplet for the terminal methyl group (CH_3) around δ 0.9 ppm. The methylene (CH_2) groups will appear as overlapping multiplets further downfield.

4.1.2. Predicted ^{13}C NMR Spectrum (101 MHz, $CDCl_3$)

- Aromatic Carbons (δ 120-150 ppm): Four signals are expected for the aromatic ring. The carbon bearing the chlorine (C-Cl) will be around δ 132-134 ppm, and the carbon attached to the cyclohexyl ring (ipso-carbon) will be around δ 145-148 ppm. The two remaining CH carbons will appear around δ 128-130 ppm.

- Cyclohexyl Carbons (δ 25-45 ppm): Signals for the cyclohexyl carbons will appear in the aliphatic region.

- Pentyl Carbons (δ 14-35 ppm): The five distinct carbons of the pentyl chain will be visible, with the terminal methyl carbon being the most upfield (around δ 14 ppm).

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh approximately 5-10 mg of the purified compound into a clean, dry NMR tube.

- Solvation: Add ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.

- Mixing: Cap the tube and gently invert several times until the sample is fully dissolved.

- Acquisition: Place the NMR tube in the spectrometer. Acquire ^{1}H and $^{13}C\{^{1}H\}$ spectra using standard acquisition parameters at 298 K.

- Processing: Process the resulting Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and perform a Fourier transform. Phase and

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baseline correct the spectrum and calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about the molecule's composition and fragmentation patterns.

4.2.1. Expected Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M^+): A prominent molecular ion peak is expected at m/z 264. Due to the natural isotopic abundance of chlorine, an M+2 peak at m/z 266 will be observed with approximately one-third the intensity of the M^+ peak, a definitive signature for a monochlorinated compound.[7][8]

- Key Fragments: The most likely fragmentation pathway is benzylic cleavage, resulting in the loss of the pentyl group to give a fragment around m/z 195/197. Further fragmentation of the cyclohexyl and phenyl rings will produce a complex pattern in the lower mass region.

Protocol 2: Mass Spectrometry Analysis (Direct Infusion ESI)

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.

- Infusion: Infuse the sample solution directly into the electrospray ionization (ESI) source of a high-resolution mass spectrometer (e.g., Q-TOF) at a flow rate of 5-10 µL/min.

- Data Acquisition: Acquire the mass spectrum in positive ion mode over a mass range of m/z 50-500.

- Analysis: Determine the exact mass of the molecular ion ($[M+H]^+$ or M^+) and compare it to the theoretical mass to confirm the elemental composition. Analyze the isotopic pattern for the presence of chlorine.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in the molecule by detecting their characteristic vibrational frequencies.

4.3.1. Expected Key Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Reference
3100-3000	C-H Stretch	Aromatic (sp^2)	[9]
2960-2850	C-H Stretch	Aliphatic (sp^3)	[10]
~1600, ~1490	C=C Stretch	Aromatic Ring	[9]
~830	C-H Out-of-Plane Bend	1,4-Disubstituted Benzene	[9]
~1100-1000	C-Cl Stretch	Aryl Halide	[11]

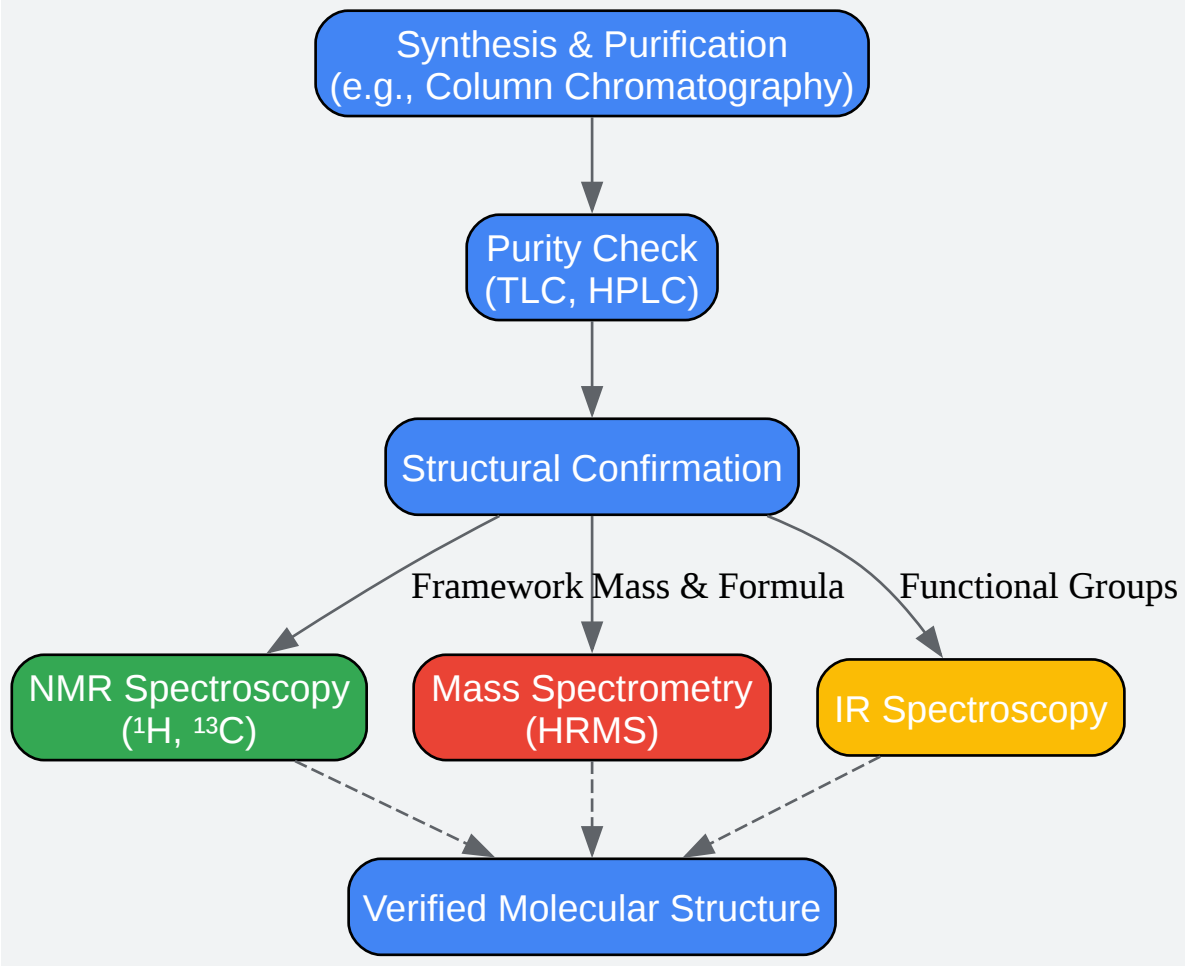
Synthesis and Workflow Context

While this guide focuses on structure, understanding the synthetic origin provides context. A plausible synthesis involves a Friedel-Crafts-type reaction.

Conceptual Synthetic Workflow

A common route involves the acylation of a suitable benzene derivative followed by reduction and chlorination, or the coupling of pre-functionalized fragments.[12][13] The general analytical workflow to confirm the structure of the synthesized product is outlined below.

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Caption: General workflow for synthesis and structural verification.

Conclusion

The molecular structure of **1-Chloro-4-(4-pentylcyclohexyl)benzene** is characterized by a 1,4-disubstituted aromatic ring linked to a pentyl-substituted cyclohexane ring. The molecule's overall shape is predominantly linear and dictated by the thermodynamically stable trans-diequatorial conformation of the cyclohexane moiety. This structure can be unequivocally confirmed through a combination of NMR spectroscopy, mass spectrometry, and infrared spectroscopy, each providing complementary and essential data points. The detailed understanding presented in this guide serves as a critical foundation for researchers working on the design and application of this and related molecules in advanced materials.

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